

Pfkfb3-IN-2 as a PFKFB3 Enzyme Inhibitor: A Technical Guide

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Compound of Interest

Compound Name: Pfkfb3-IN-2

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Introduction

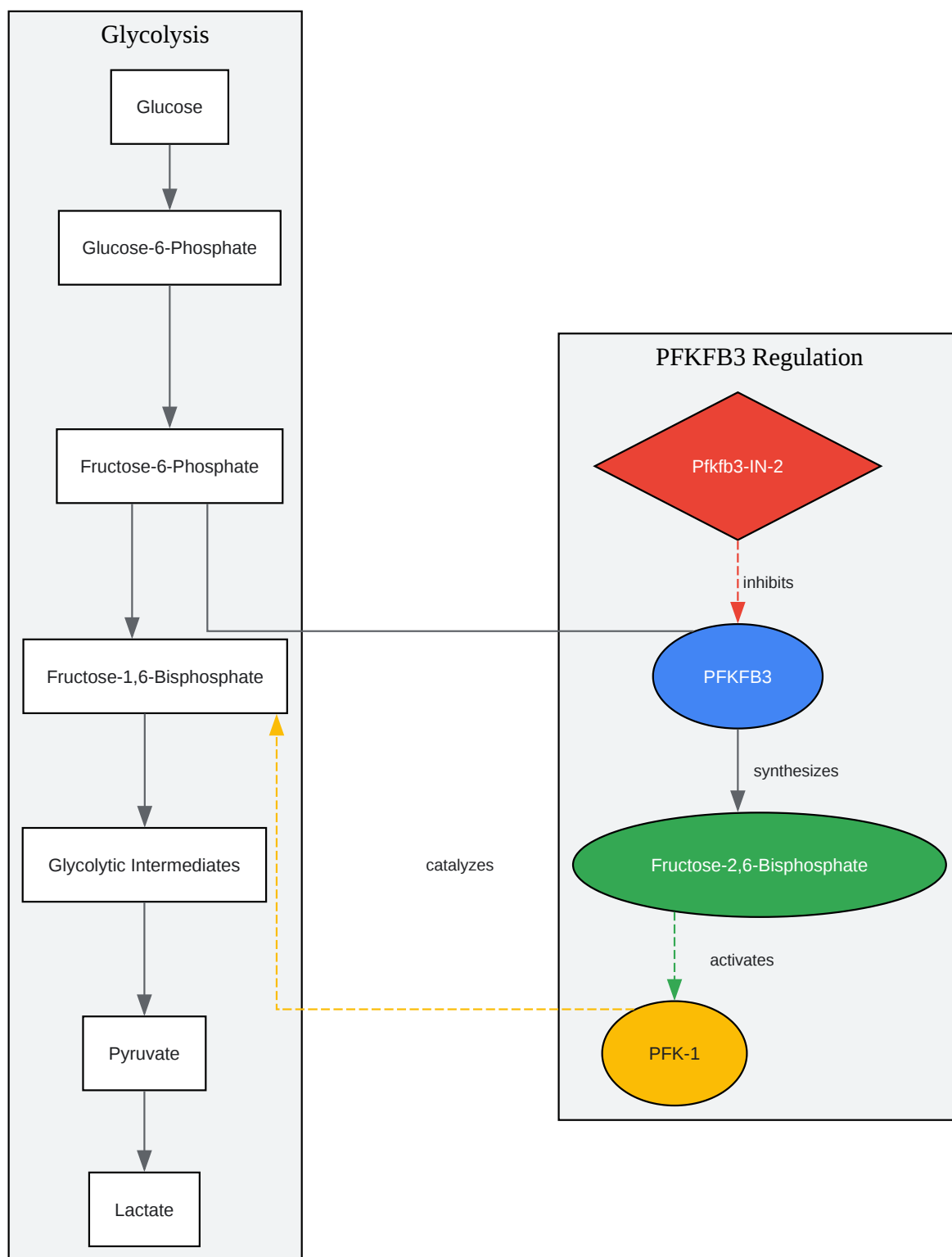
6-phosphofructo-2-kinase/fructose-2,6-biphosphatase 3 (PFKFB3) is a critical regulatory enzyme in cellular metabolism, particularly in the control of glycolytic flux. It synthesizes fructose-2,6-bisphosphate (F-2,6-BP), the most potent allosteric activator of phosphofructokinase-1 (PFK-1), a key rate-limiting enzyme in glycolysis.[1] PFKFB3 exhibits a significantly high kinase to phosphatase activity ratio (approximately 740:1), favoring the synthesis of F-2,6-BP and promoting a high glycolytic rate.[2][3] This enzyme is implicated in numerous pathological conditions, including cancer, inflammation, and angiogenesis, making it an attractive therapeutic target.[4] **Pfkfb3-IN-2** is a small molecule inhibitor of the PFKFB3 enzyme.[4] This technical guide provides an in-depth overview of **Pfkfb3-IN-2**, including the underlying signaling pathways, quantitative data for comparable inhibitors, and detailed experimental protocols for its evaluation.

PFKFB3 Signaling Pathways

PFKFB3 is a central node in several critical signaling pathways that link cellular metabolism with proliferation, survival, and response to environmental cues.

Glycolysis Regulation

PFKFB3 directly controls the rate of glycolysis by producing F-2,6-BP, which activates PFK-1. This is a crucial control point in the Warburg effect, the metabolic shift towards aerobic glycolysis observed in many cancer cells.[5]

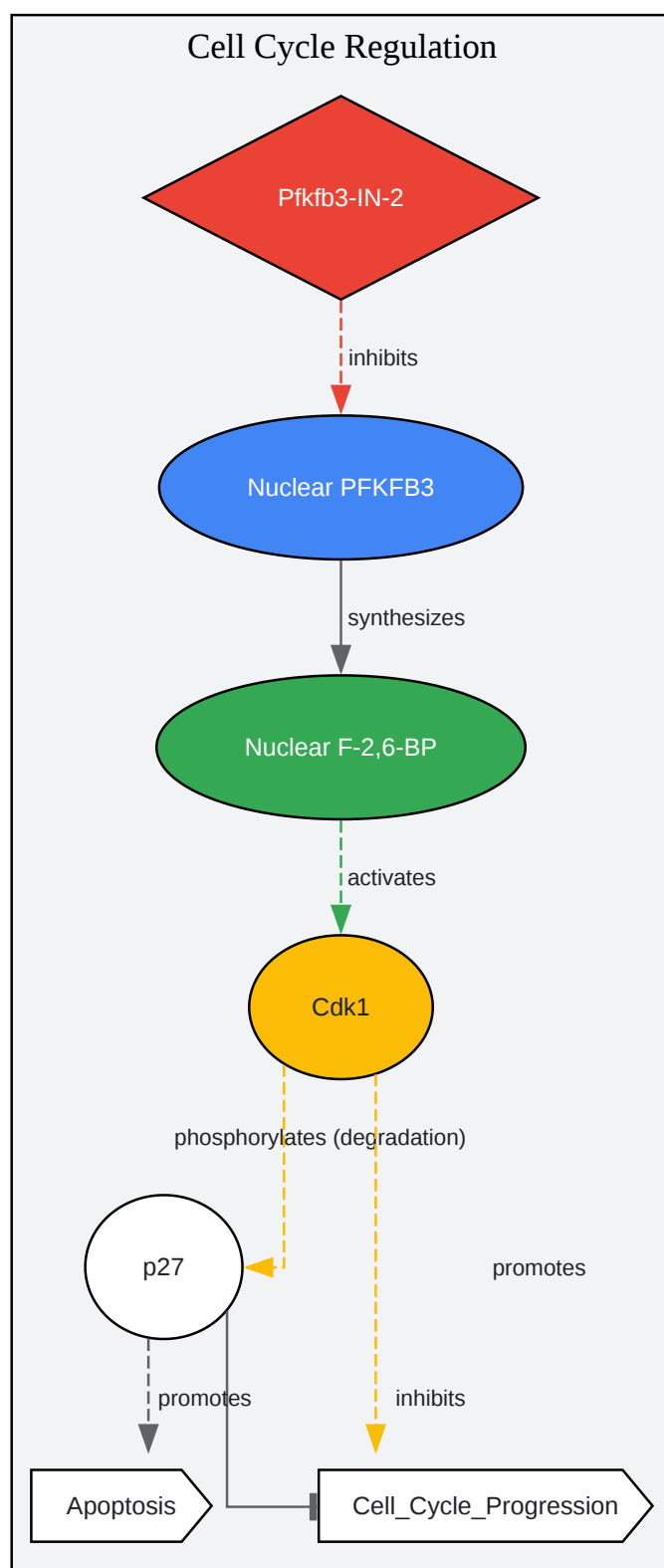


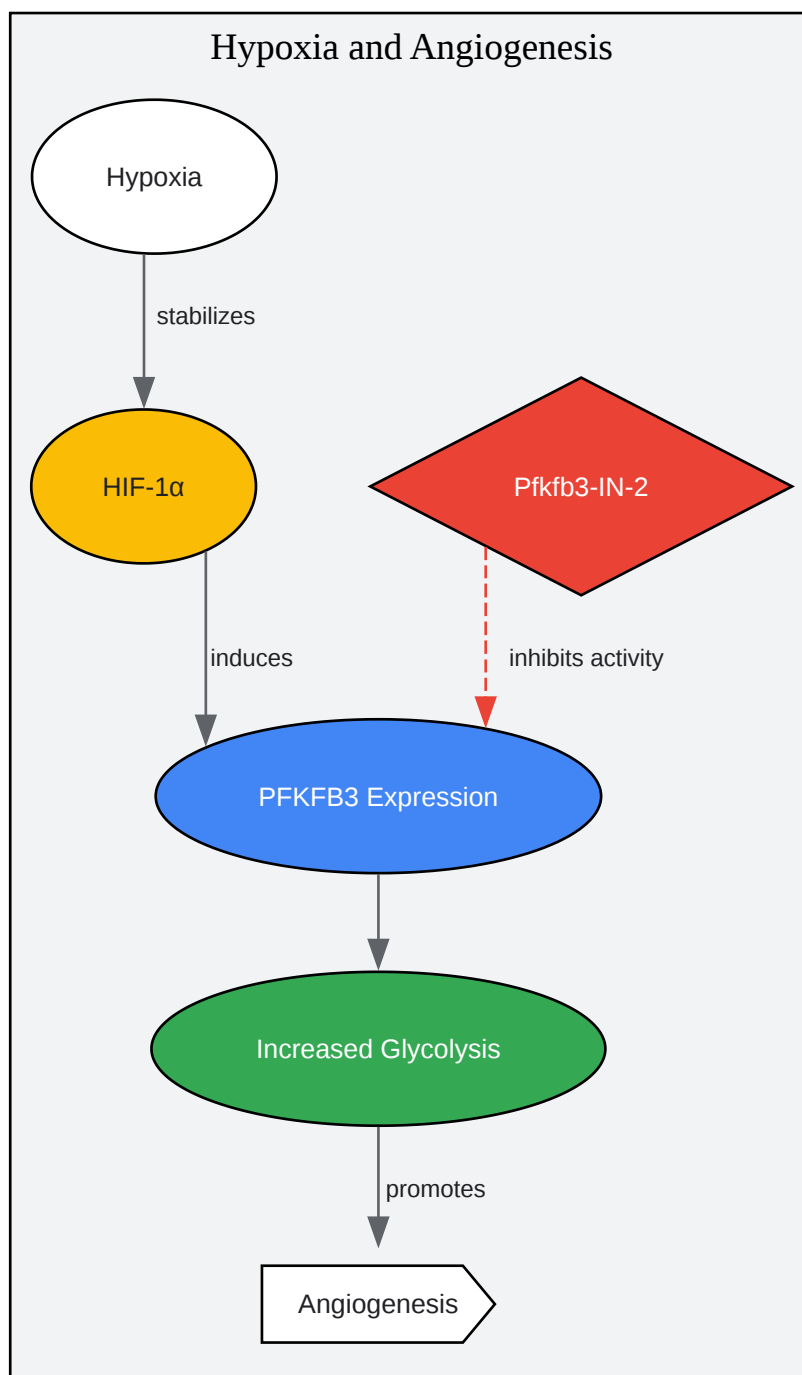
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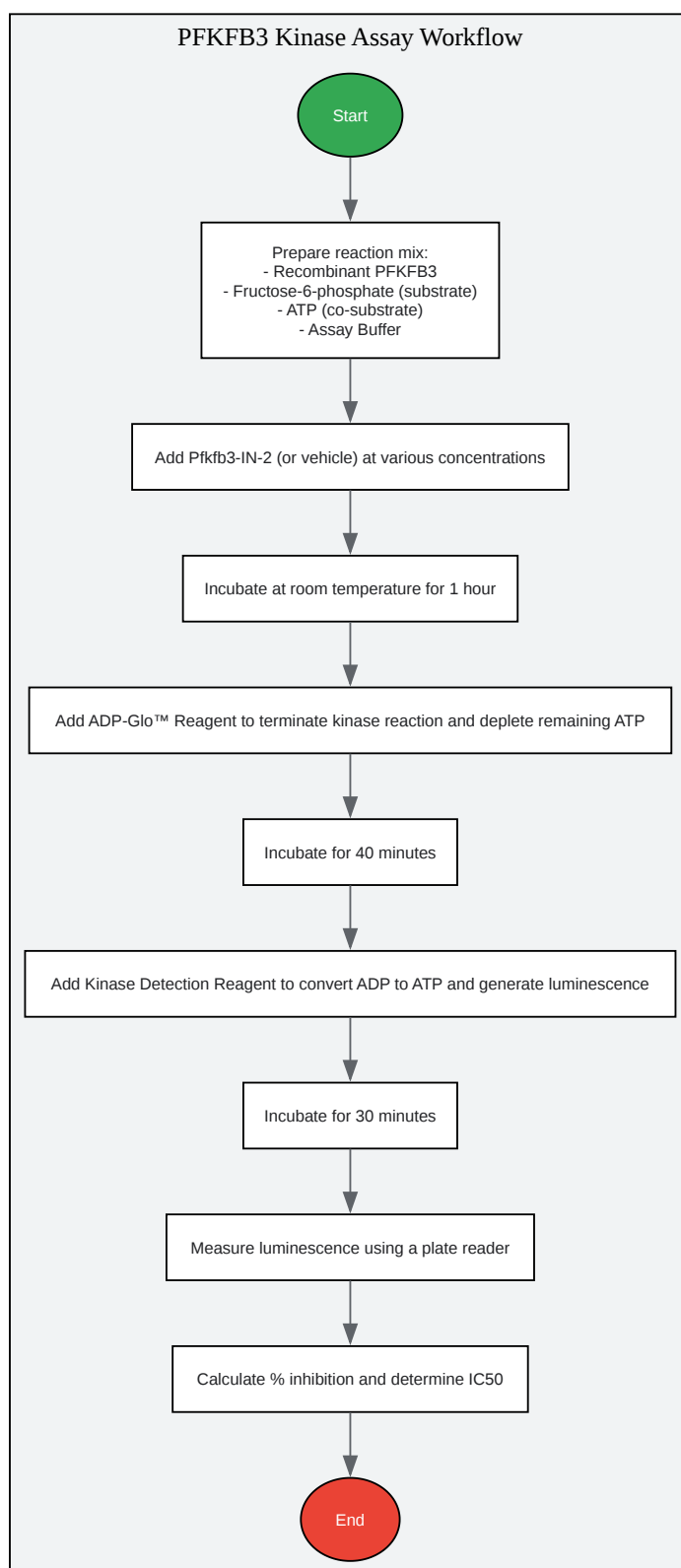
Caption: PFKFB3 Regulation of Glycolysis.

Cell Cycle and Apoptosis

Nuclear PFKFB3 plays a role in cell cycle progression by regulating cyclin-dependent kinase 1 (Cdk1). Inhibition of PFKFB3 can lead to cell cycle arrest and apoptosis.[6]







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